

Application Notes and Protocols: Acriflavine Hydrochloride Solutions

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Compound of Interest

Compound Name: Acriflavine hydrochloride

Cat. No.: B1501712

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Introduction

Acriflavine hydrochloride is a versatile fluorescent dye and biological agent with a rich history of use as a topical antiseptic.[1][2] In modern research, it is widely utilized for its ability to intercalate with DNA and RNA, making it a valuable tool for fluorescent staining of nucleic acids.[3] Furthermore, **acriflavine hydrochloride** has garnered significant interest in oncology and molecular biology due to its potent inhibitory effects on Hypoxia-Inducible Factor-1 α (HIF-1 α) and its modulation of the Unfolded Protein Response (UPR) pathway.[4]

These notes provide detailed protocols for the preparation of stock and working solutions of **acriflavine hydrochloride** for various research applications, including cell culture, fluorescence microscopy, and signaling pathway analysis.

Physicochemical Properties and Storage

Acriflavine hydrochloride is a reddish-brown crystalline powder.[5] It is a mixture of two key components: 3,6-diamino-10-methylacridinium chloride and 3,6-diaminoacridine.[6]

Data Presentation: Physicochemical Properties and Storage Conditions

Property	Value	References
Appearance	Reddish-brown crystalline powder	[5]
Molecular Formula	C ₂₇ H ₂₇ Cl ₃ N ₆	[7]
Molecular Weight	541.91 g/mol	[6]
Solubility		
Water	Soluble (See note below)	[4][6]
DMSO	Soluble	[6]
Methanol	Soluble	[6]
Storage (Solid)	Dry, dark, 0-4°C (short-term), -20°C (long-term)	
Storage (Stock Solutions)	Aliquot and store at -20°C or -80°C, protected from light	
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[5]

Note on Aqueous Solubility: The reported solubility of **acriflavine hydrochloride** in water varies significantly, with values ranging from 1 mg/mL to over 300 mg/mL. This variability is likely due to differences in the ratio of its constituent compounds (acriflavine and proflavine) between batches and suppliers, as well as the influence of temperature and pH on dissolution. For consistent results, it is recommended to determine the solubility of a specific batch empirically or to primarily use solvents like DMSO for preparing high-concentration stock solutions.

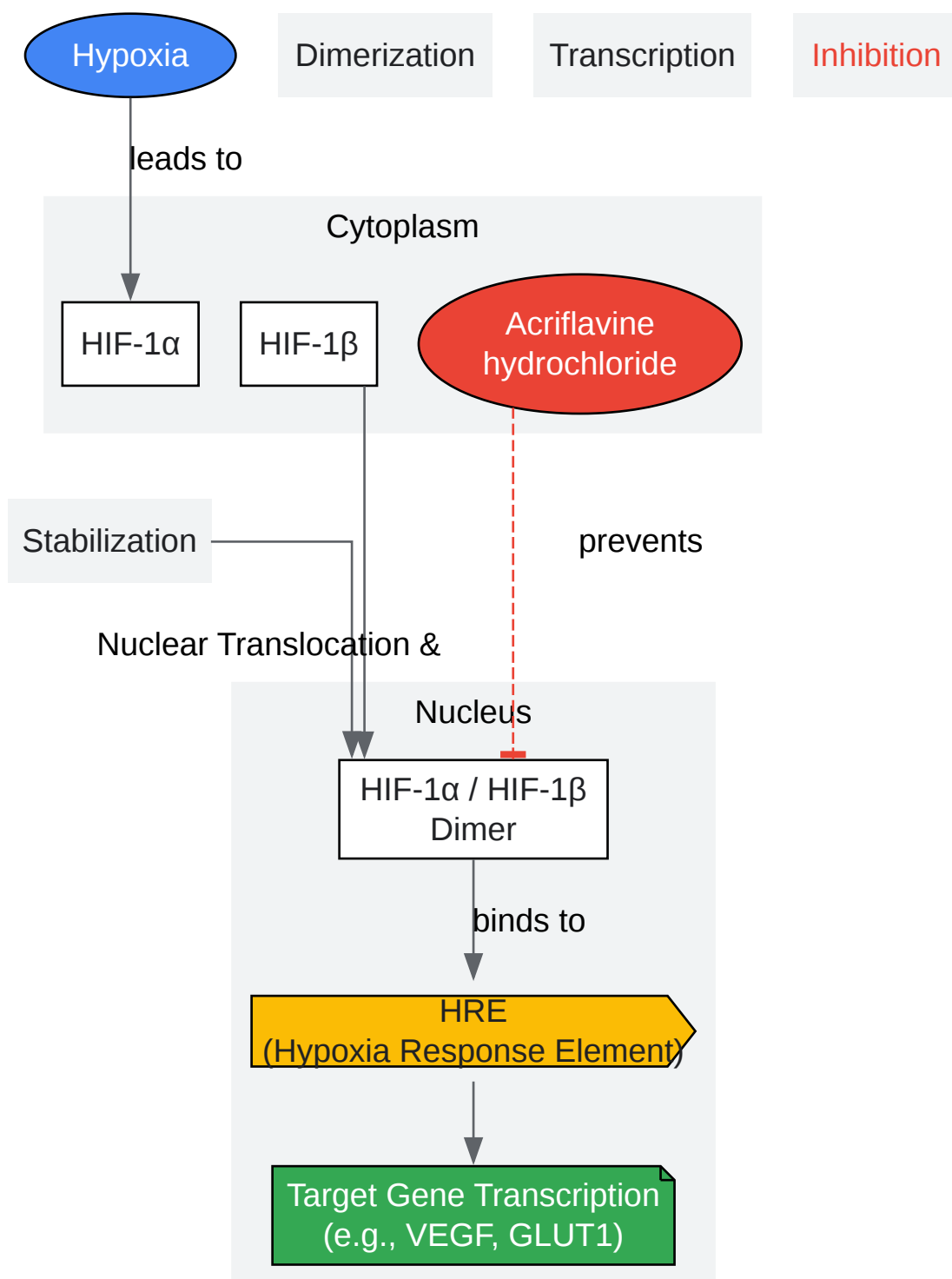
Signaling Pathway Inhibition

Acriflavine hydrochloride is a well-documented inhibitor of key cellular signaling pathways, primarily the HIF-1α and ATF4/UPR pathways.

HIF-1 α Pathway Inhibition

Under hypoxic conditions, the HIF-1 α subunit is stabilized and translocates to the nucleus, where it dimerizes with the HIF-1 β subunit. This heterodimer then binds to hypoxia-response elements (HREs) in the promoters of target genes, activating the transcription of genes involved in angiogenesis, glucose metabolism, and cell survival. **Acriflavine hydrochloride** directly binds to the HIF-1 α subunit, preventing its dimerization with HIF-1 β , thereby inhibiting the transcriptional activity of HIF-1.

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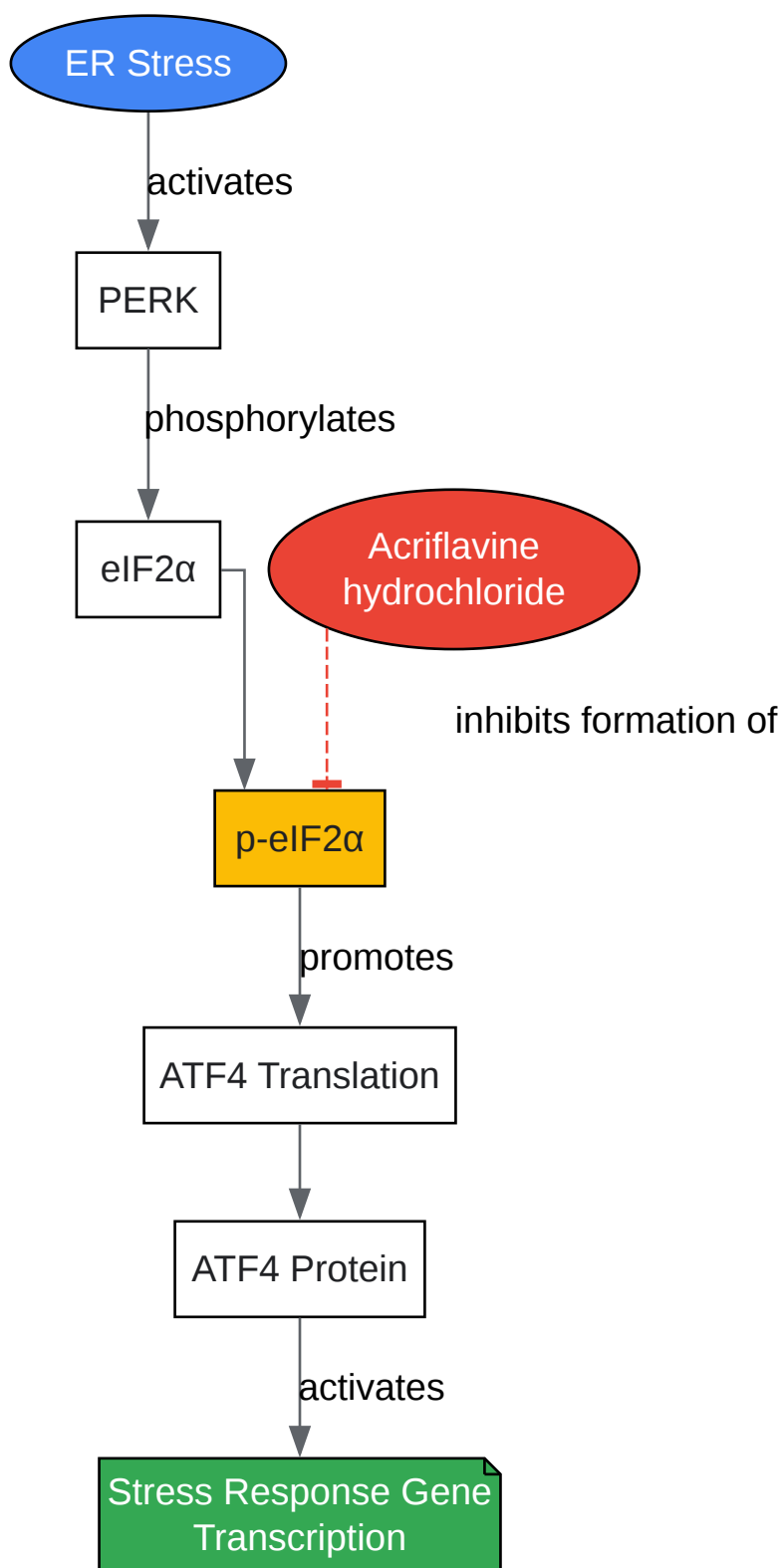
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Caption: **Acriflavine hydrochloride** inhibits the HIF-1α pathway.

ATF4/UPR Pathway Modulation

Acriflavine hydrochloride also modulates the Unfolded Protein Response (UPR), a cellular stress response. It has been shown to inhibit the PERK/eIF2 α /ATF4 branch of the UPR. By preventing the phosphorylation of eIF2 α , **acriflavine hydrochloride** reduces the translation of Activating Transcription Factor 4 (ATF4), a key transcription factor involved in the cellular response to stress and in promoting cell survival.

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Caption: **Acriflavine hydrochloride** modulates the ATF4/UPR pathway.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Acriflavine Hydrochloride Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for use in cell culture and other in vitro assays.

Materials:

- **Acriflavine hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh out 5.42 mg of **acriflavine hydrochloride** powder using a calibrated analytical balance.
- **Dissolving:** Add 1 mL of sterile DMSO to the powder.
- **Mixing:** Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes or cryovials.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.

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Caption: Workflow for preparing a 10 mM stock solution in DMSO.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM DMSO stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **Acriflavine hydrochloride** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Thawing: Thaw an aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution (Example for 10 μ M working solution):
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of sterile cell culture medium to obtain a 10 μ M solution. Mix well by gentle pipetting.
 - Further dilute this intermediate solution as needed to achieve the final desired working concentration in the cell culture vessel. For example, to achieve a final concentration of 1 μ M in a 10 mL culture, add 1 mL of the 10 μ M intermediate solution to 9 mL of culture medium.

- Application: Add the appropriate volume of the final working solution to the cell culture plates or flasks. Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

Data Presentation: Example Working Concentrations for Cell Culture

Application	Cell Line	Working Concentration	Incubation Time	References
HIF-1 Inhibition	HSR-GBM1	5 μM	24 hours	
Clonogenic Assay	Neurosphere-derived cells	1-25 μM	72 hours	
SARS-CoV-2 Inhibition	Vero, A549ACE2+	1-10 μM	24 hours	

Protocol 3: Preparation of a 0.1% (w/v) Aqueous Stock Solution for Staining

This protocol is suitable for preparing an aqueous stock solution for use in fluorescence microscopy and other staining applications.

Materials:

- **Acriflavine hydrochloride** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile, light-blocking container (e.g., amber bottle)
- Calibrated analytical balance
- Magnetic stirrer and stir bar

Procedure:

- Weighing: Weigh out 100 mg of **acriflavine hydrochloride** powder.

- Dissolving: Add the powder to 100 mL of sterile, purified water in a sterile, light-blocking container.
- Mixing: Place a sterile magnetic stir bar in the container and stir the solution until the powder is completely dissolved.
- Storage: Store the 0.1% (w/v) stock solution at 4°C, protected from light.

Preparation of a 0.01% (w/v) Working Solution: To prepare a 0.01% working solution, dilute the 0.1% stock solution 1:10 with sterile, purified water (e.g., 1 mL of 0.1% stock solution + 9 mL of water).

Safety Precautions

Acriflavine hydrochloride is harmful if swallowed and can cause serious eye irritation. It is important to handle the powder and solutions with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood when handling the powder. Dispose of waste according to institutional guidelines.

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References

- 1. nbinno.com [nbinno.com]
- 2. macsenlab.com [macsenlab.com]
- 3. Acriflavine hydrochloride CAS#: 69235-50-3 [amp.chemicalbook.com]
- 4. Acriflavine hydrochloride | 8063-24-9 [chemicalbook.com]
- 5. Acriflavine hydrochloride, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 6. scbt.com [scbt.com]
- 7. toku-e.com [toku-e.com]

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